

An In-depth Technical Guide to the Physical Properties of 2-Phenylbutanenitrile

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Compound of Interest

Compound Name: 2-Phenylbutanenitrile

Cat. No.: B1582627

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Phenylbutanenitrile** (CAS RN: 769-68-6), a significant chemical intermediate. The information is presented to support research, development, and quality control activities.

Quantitative Physical Properties

The physical properties of **2-Phenylbutanenitrile** have been determined by various analytical methods. A summary of these quantitative data is presented in the table below for easy reference and comparison.

Property	Value	Conditions	Source(s)
Boiling Point	114-115 °C	15 mmHg	[1]
102-104 °C	7 mmHg	[2][3]	
102 °C	7 torr	[4]	
Density	0.974 g/mL	25 °C	[1]
0.975 g/mL	Not Specified	[2]	
0.97 g/mL	20 °C (Specific Gravity 20/20)	[5]	
Refractive Index	1.5086	n20/D	[1][2]
1.5065–1.5066	n25/D	[3]	
1.51	Not Specified	[5]	
Molecular Weight	145.20 g/mol	[1]	

Experimental Protocols

The following sections detail the methodologies for the synthesis of **2-Phenylbutanenitrile** and the determination of its boiling point, providing a framework for reproducible experimental work.

2.1. Synthesis of 2-Phenylbutanenitrile

A common and effective method for the synthesis of **2-Phenylbutanenitrile** is through the alkylation of phenylacetonitrile. The following protocol is adapted from a well-established procedure.[3]

Materials:

- Phenylacetonitrile
- 50% aqueous Sodium Hydroxide (NaOH)
- Benzyltriethylammonium chloride

- Ethyl bromide
- Benzene
- Dilute Hydrochloric Acid (HCl)
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- A multi-necked round-bottomed flask equipped with a mechanical stirrer, dropping funnel, thermometer, and reflux condenser is charged with 50% aqueous sodium hydroxide, phenylacetonitrile, and benzyltriethylammonium chloride.[3]
- With stirring, ethyl bromide is added dropwise over approximately 100 minutes, maintaining the reaction temperature between 28–35 °C. A cold-water bath can be used for cooling if necessary.[3]
- After the addition is complete, the mixture is stirred for an additional 2 hours, and then the temperature is raised to 40 °C for 30 minutes.[3]
- The reaction mixture is cooled to 25 °C, and water and benzene are added.[3]
- The layers are separated, and the aqueous phase is extracted with benzene.[3]
- The combined organic layers are washed successively with water, dilute hydrochloric acid, and again with water.[3]
- The organic layer is dried over anhydrous magnesium sulfate.[3]
- The solvent is removed by distillation under reduced pressure.[3]
- The final product, 2-phenylbutyronitrile, is purified by distillation through a Vigreux column.[3]

2.2. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard laboratory method for determining the boiling point of a small sample of

liquid is the Thiele tube method.^{[6][7]}

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath liquid

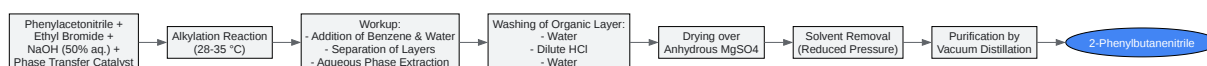
Procedure:

- A small amount of the **2-Phenylbutanenitrile** sample is placed into the small test tube.^[7]
- A capillary tube, sealed at one end, is inverted and placed into the sample.^[6]
- The test tube is attached to a thermometer.^[7]
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is immersed in the oil.^[7]
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.^[6]
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.^[7]
- The heating is stopped, and the apparatus is allowed to cool slowly.^[7]
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^{[6][7]} This temperature is recorded along with the atmospheric pressure. For boiling points measured at reduced pressure, a vacuum distillation setup is employed.^[8]

Mandatory Visualizations

3.1. Synthesis Workflow of 2-Phenylbutanenitrile

The following diagram illustrates the key steps in the synthesis of **2-Phenylbutanenitrile** from phenylacetone nitrile.



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